

Ciprofloxacin hydrochloride monohydrate analytical method validation

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Compound Focus: Ciprofloxacin hydrochloride monohydrate

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Introduction

Ciprofloxacin hydrochloride is a broad-spectrum fluoroquinolone antibiotic. Analytical methods require rigorous validation to ensure the identity, potency, and quality of pharmaceutical products. This document details two validated methods: a **Spectrophotometric Method** based on charge-transfer complex formation [1], and a **Microbiological Turbidimetric Assay** [2]. The protocols adhere to International Conference on Harmonisation (ICH) guidelines.

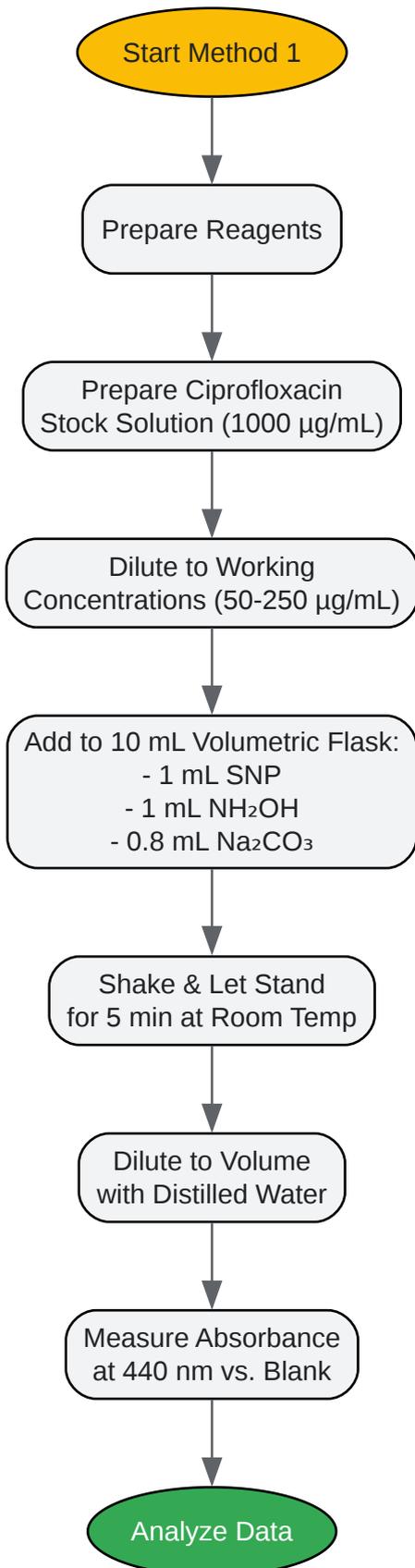
Protocol 1: Spectrophotometric Determination via Charge-Transfer Complex

Principle

Ciprofloxacin (the electron donor) reacts with sodium nitroprusside (SNP) in an alkaline medium in the presence of hydroxylamine to form a yellow-colored charge-transfer complex. The absorbance of this complex is measured at 440 nm [1].

Experimental Workflow

The following diagram illustrates the complete experimental procedure from reagent preparation to absorbance measurement:



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Reagents and Equipment

- **Reagents:** Sodium nitroprusside (SNP, 0.4% w/v), Hydroxylamine hydrochloride (0.4% w/v), Sodium carbonate (8% w/v), Ciprofloxacin reference standard [1].
- **Equipment:** UV-Vis spectrophotometer with 1.0 cm quartz cells, analytical balance, magnetic stirrer, water bath, volumetric flasks [1].

Procedure Details

- **Reagent Preparation:** Prepare all aqueous solutions fresh. The sodium carbonate solution is made by dissolving 8 g of $\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$ in 0.1 L of distilled water [1].
- **Standard Solution:** Accurately weigh 0.1 g of ciprofloxacin reference standard and dissolve in distilled water in a 100 mL volumetric flask to make a 1000 $\mu\text{g/mL}$ stock solution [1].
- **Sample Preparation:** For pharmaceutical formulations (e.g., tablets), weigh and powder ten units. Take a portion equivalent to 0.1 g of ciprofloxacin, dissolve in water, dilute to 100 mL, and filter (e.g., Whatman No. 41) to remove insoluble excipients [1].
- **Complex Formation & Measurement:** Follow the workflow in the diagram. Use a reagent blank prepared similarly but without ciprofloxacin [1].

Method Validation and Data

This method was validated according to ICH guidelines [1].

Table 1: Analytical Performance Data for the Spectrophotometric Method

Parameter	Result
Linear Range	50.0 - 250.0 $\mu\text{g/mL}$
Molar Absorptivity	364.48 $\text{L/mol}\cdot\text{cm}$
Coefficient of Determination (r^2)	0.997
Stoichiometry (Cip:SNP)	2:1
Optimal Reaction Time	5 minutes

Parameter	Result
Stability	>5 hours

Table 2: Precision and Accuracy Data (n=5)

Concentration Level	Coefficient of Variation (C.V. %)	Relative Error (%)
Low	0.6823	< 0.1
Medium	0.08911	< 0.1
High	Not specified	< 0.1

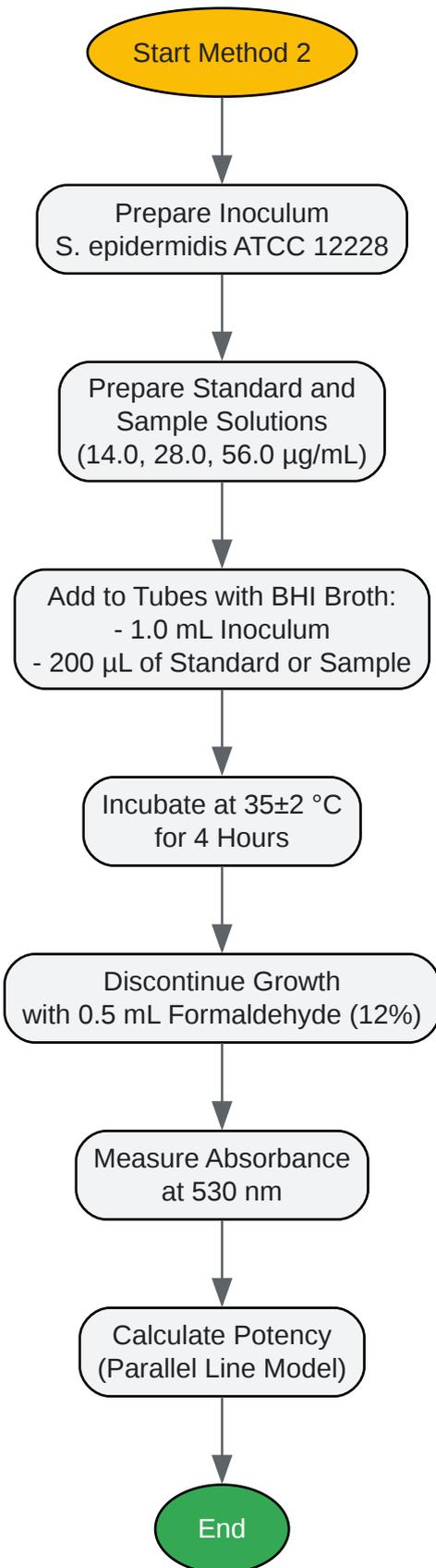
Protocol 2: Microbiological Turbidimetric Assay

Principle

This bioassay is based on the inhibitory effect of ciprofloxacin on the growth of the test microorganism *Staphylococcus epidermidis* ATCC 12228. The concentration of the antibiotic is determined by measuring the turbidity (absorbance) of the bacterial culture after incubation [2].

Experimental Workflow

The diagram below outlines the parallel line 3x3 design for the turbidimetric bioassay:



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Reagents, Microorganism, and Equipment

- **Microorganism:** *Staphylococcus epidermidis* ATCC 12228 [2].
- **Culture Medium:** Brain Heart Infusion (BHI) broth and agar [2].
- **Reagents:** Ciprofloxacin reference standard, formaldehyde solution (12% aqueous) [2].
- **Equipment:** Spectrophotometer, incubator shaker, water purification system [2].

Procedure Details

- **Inoculum Preparation:** Maintain the test organism on Casoy agar. Peel cultures into BHI broth and incubate at $36\pm 1^\circ\text{C}$ for 24 hours before the assay. Adjust the culture broth to $25\pm 2\%$ transmittance at 530 nm [2].
- **Standard and Sample Solutions:** Prepare a standard stock solution of 1000 $\mu\text{g/mL}$ in water. Dilute to concentrations of 14.0, 28.0, and 56.0 $\mu\text{g/mL}$. Prepare sample solutions from the pharmaceutical formulation (e.g., ophthalmic solution) at the same concentrations [2].
- **Assay Procedure:** Follow the workflow in the diagram. The assay uses a parallel line 3x3 design (three concentrations for both standard and sample, each in triplicate). Include controls: a **positive control** (broth + inoculum, no antibiotic) and a **negative control** (broth only) [2].
- **Calculation:** Calculate the potency of ciprofloxacin in the sample using the Hewitt equation and statistical analysis (linear parallel model, ANOVA) [2].

Method Validation and Data

The method was validated for linearity, precision, accuracy, and specificity [2].

Table 3: Analytical Performance Data for the Turbidimetric Bioassay

Parameter	Result
Linear Range	14.0 - 56.0 $\mu\text{g/mL}$
Correlation Coefficient (r)	0.9994
Repeatability (Intra-day RSD%)	2.06%
Intermediate Precision (Inter-day RSD%)	2.30%

Parameter	Result
Accuracy (Average Recovery%)	99.71%

Summary and Comparison

The two methods presented offer distinct advantages:

- The **Spectrophotometric Method** is a simple, rapid, and cost-effective chemical technique suitable for pure drug substances and formulations where excipients do not interfere [1].
- The **Microbiological Turbidimetric Assay** measures antimicrobial activity, providing a direct assessment of potency that may detect changes not revealed by chemical methods. It is ecologically friendly and does not require toxic solvents [2].

Table 4: Method Comparison and Application

Feature	Spectrophotometric Method	Microbiological Assay
Analytical Principle	Charge-transfer complexation	Bacterial growth inhibition
Key Measurement	Absorbance at 440 nm	Absorbance at 530 nm (turbidity)
Analysis Time	~10 minutes (post-prep)	~4 hours (incubation)
Key Advantage	Simplicity and speed	Direct measure of bio-potency
Reported Application	Pharmaceutical formulations	Ophthalmic solutions

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References

1. Spectrophotometric Method for the Determination of ... [mdpi.com]

2. A novel and rapid microbiological assay for ciprofloxacin ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Ciprofloxacin hydrochloride monohydrate analytical method validation]. Smolecule, [2026]. [Online PDF]. Available at:

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